

confirming tubulozole biological targets in model systems

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Compound Focus: Tubulozole

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Confirmed Biological Target of Tubulozole

The primary biological target of **tubulozole** in model systems is **β -tubulin**, a component of microtubules. The key evidence comes from competitive binding studies in the trematode *Fasciola hepatica* (liver fluke), a model helminth system [1].

Feature	Description
Molecular Target	β -tubulin protein [1]
Binding Site	Alternative/extended site within the colchicine binding domain [1]
Model System	<i>Fasciola hepatica</i> (Liver fluke) [1]
Key Experimental Evidence	Competitive binding studies showing triclabendazole binds an alternative site, averting classical benzimidazole resistance [1]

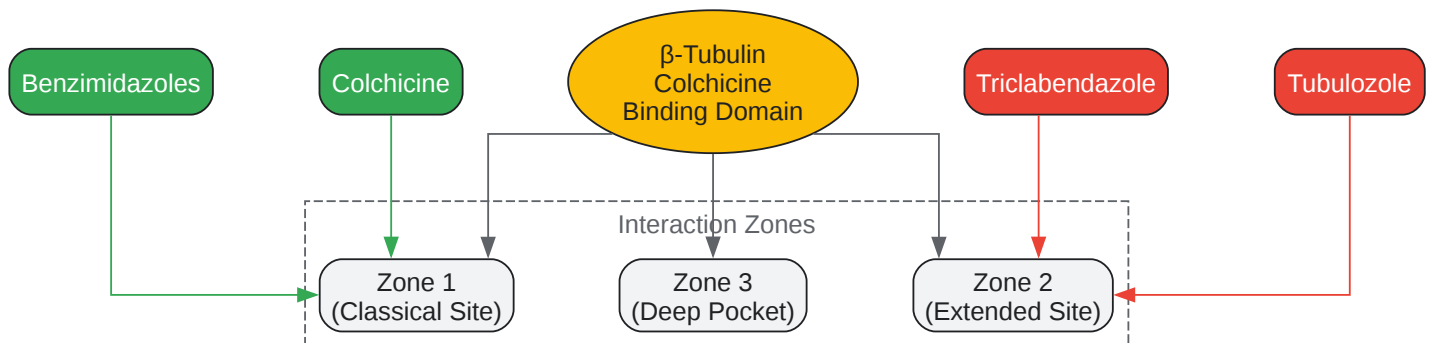
Proposed Mechanism and Experimental Evidence

Tubulozole is described as a "colchicine site ligand." The binding mechanism is inferred from studies on benzimidazole anthelmintics and resistance patterns in parasites [1].

- **Binding Hypothesis:** **Tubulozole** binds to an **alternative or extended site** within the colchicine binding domain of β -tubulin, which is distinct from the classic site occupied by colchicine or benzimidazoles [1].
- **Evidence from Resistance:** The β -tubulin in *Fasciola hepatica* has alterations in its colchicine binding site, making it refractory to classical benzimidazoles. **Tubulozole-C** (likely a specific form or isomer of **tubulozole**) was used in competitive binding experiments, which proposed that the anthelmintic **triclabendazole** binds at this alternative site, a finding that extends to **tubulozole's** mechanism [1].

β -tubulin Binding Domain and Ligand Interaction

The diagram below illustrates the colchicine binding domain of β -tubulin and the hypothesized binding location of **tubulozole** relative to other ligands, based on the described interaction zones [1].



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Research Recommendations and Data Gaps

The information on **tubulozole** comes from a single, foundational study. For a complete and current comparison, I suggest:

- **Consult Specialized Databases:** Search for "**tubulozole**" and "**tubulozole-C**" in dedicated scientific databases like **PubMed, Google Scholar, and Scopus** to find original research articles.
- **Investigate Related Compounds:** The field has largely moved to studying newer benzimidazoles (like triclabendazole) and other classes of β -tubulin inhibitors. Research on these compounds may provide indirect insights.
- **Review Recent Literature on Colchicine Domain:** Focus on recent reviews or primary articles concerning the "colchicine binding domain" of β -tubulin, which often discuss various ligands and their distinct binding modes.

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References

1. Exploration of interaction zones of β -tubulin colchicine ... [sciencedirect.com]

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